

An In-depth Technical Guide to the Curie Temperature of Stoichiometric CrPt₃

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chromium--platinum (1/3)

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For Researchers, Scientists, and Materials Development Professionals

This technical guide provides a comprehensive overview of the Curie temperature (T_c) of stoichiometric CrPt₃, a material of significant interest in the fields of magnetism and materials science. This document details experimentally determined values, the methodologies used for their measurement, and the underlying physical principles.

Introduction to CrPt₃ and its Magnetic Properties

Stoichiometric CrPt₃ is an intermetallic alloy that crystallizes in the ordered L1₂ (AuCu₃-type) crystal structure. In this structure, the chromium (Cr) atoms occupy the corner positions of the cubic unit cell, while the platinum (Pt) atoms are located at the face centers. This atomic arrangement is crucial for the material's magnetic properties. CrPt₃ is a ferromagnet, meaning it exhibits a spontaneous magnetic moment below a critical temperature, known as the Curie temperature. Above this temperature, the material transitions to a paramagnetic state, where the magnetic moments are disordered. The ferromagnetic behavior of CrPt₃ arises from the exchange interactions between the magnetic moments of the Cr atoms, which are mediated by the itinerant electrons of the Pt atoms.

Curie Temperature of Stoichiometric CrPt₃: Experimental Data

The Curie temperature of CrPt_3 is highly sensitive to its chemical composition and atomic ordering. For stoichiometric CrPt_3 , several experimental values have been reported in the literature. The following table summarizes these findings.

Curie Temperature (K)	Experimental Method	Reference
~580 K	Magnetization measurements	
588 K	Arrott plots of magnetization	
580 K	Electrical resistivity measurements	
470 - 500 K	Magnetization vs. Temperature	

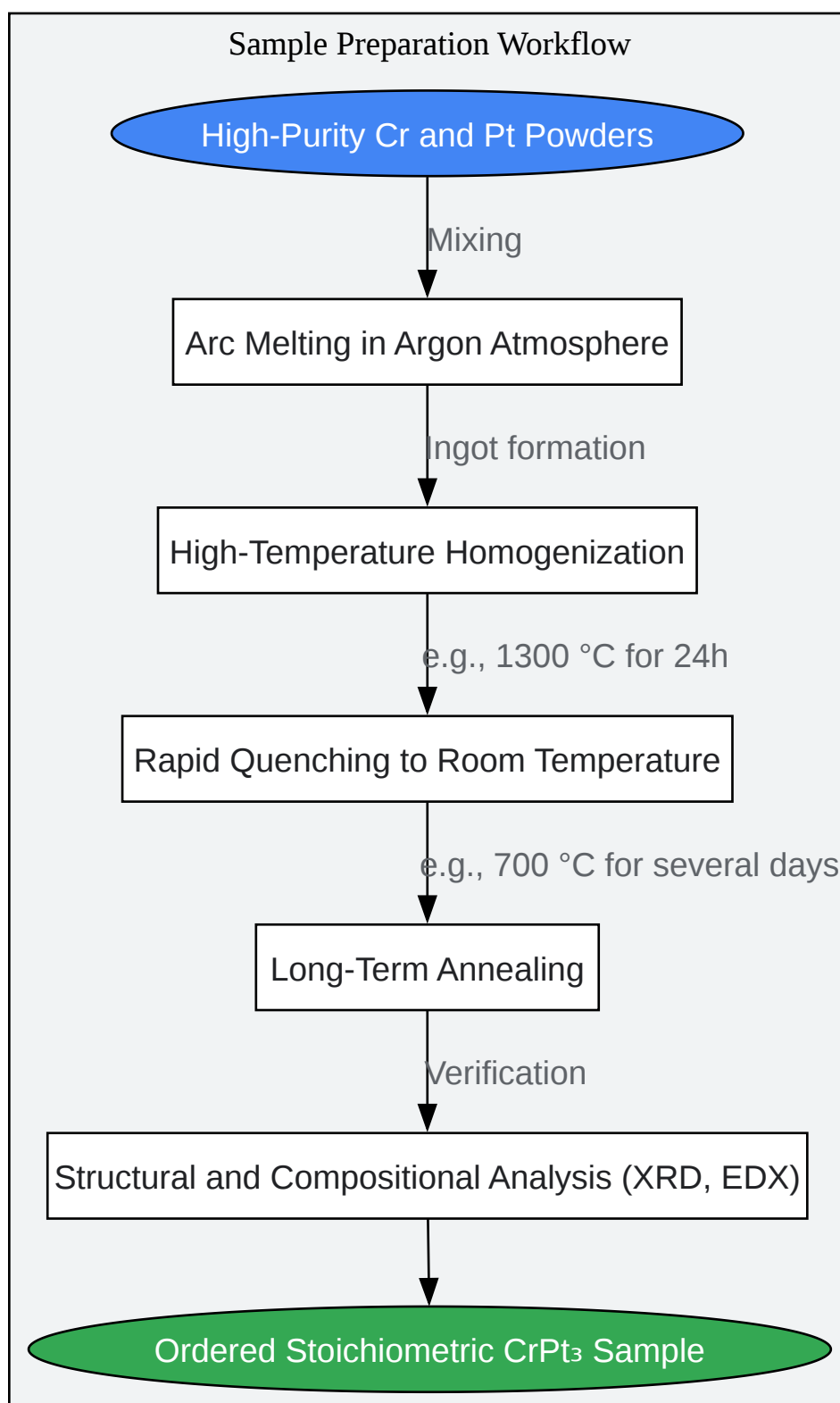
Note: The variation in reported Curie temperatures can be attributed to differences in sample preparation, measurement techniques, and the degree of atomic ordering achieved in the samples.

Experimental Protocols for Determining the Curie Temperature

The determination of the Curie temperature of CrPt_3 involves a series of precise experimental steps, from sample preparation to the final magnetic measurements.

3.1. Sample Preparation

The synthesis of high-quality, ordered stoichiometric CrPt_3 is critical for obtaining accurate and reproducible measurements of its intrinsic magnetic properties. A typical experimental workflow for sample preparation is as follows:



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Fig. 1: Workflow for the preparation of ordered stoichiometric CrPt₃ samples.

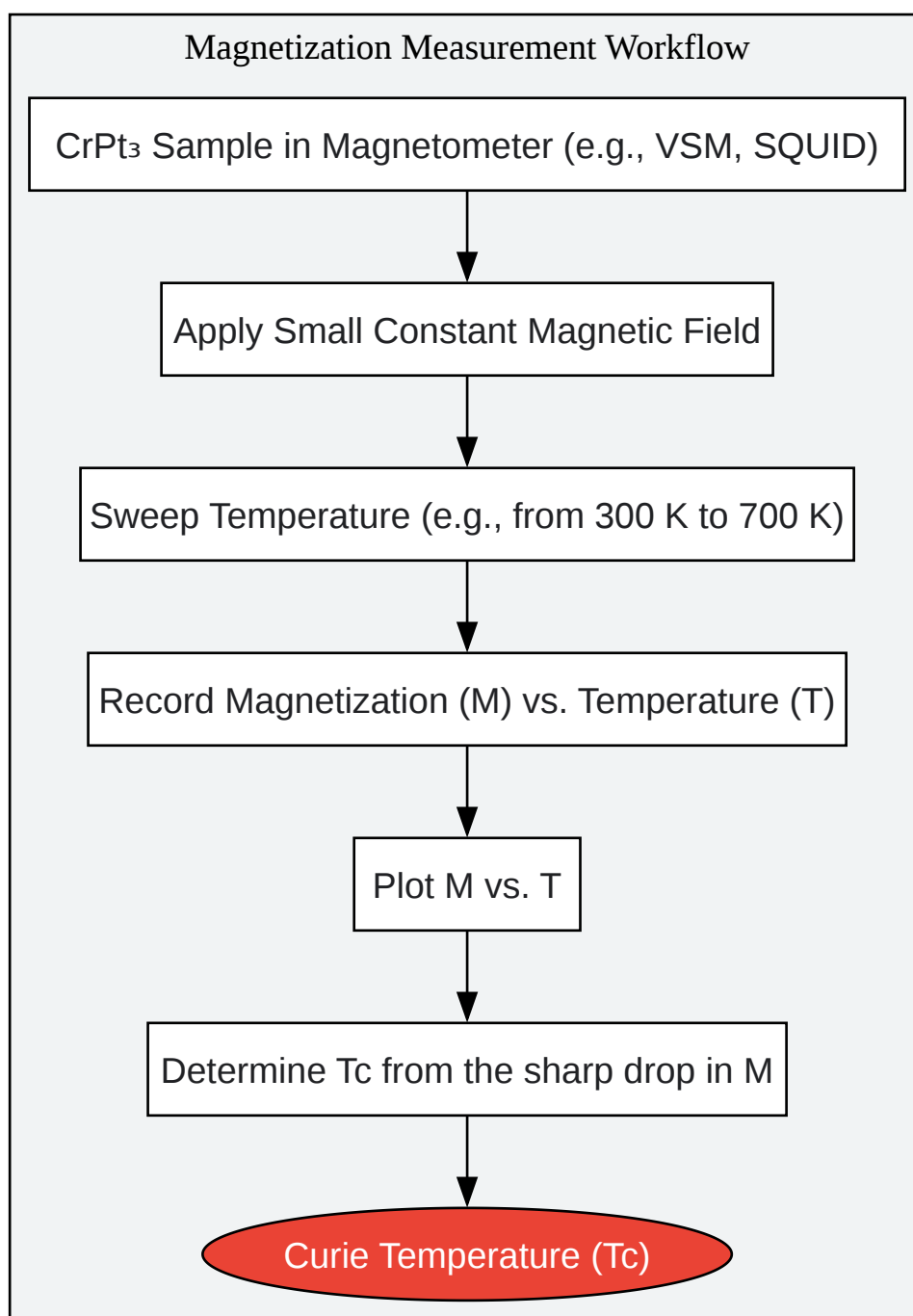
- **Arc Melting:** High-purity chromium (99.99%) and platinum (99.99%) powders are weighed in the stoichiometric ratio (1:3 atomic ratio) and are arc-melted together in an inert argon atmosphere to prevent oxidation. This process is typically repeated several times to ensure a homogeneous ingot.
- **Homogenization:** The resulting ingot is sealed in a quartz tube under vacuum and homogenized at a high temperature, for instance, 1300 °C for 24 hours.
- **Quenching:** After homogenization, the sample is rapidly quenched in cold water to retain a disordered phase.
- **Ordering Anneal:** To induce the ordered L1₂ structure, the quenched sample is subjected to a long-term annealing process at a lower temperature, for example, 700 °C for several days. The duration of this annealing is critical for achieving a high degree of atomic order.
- **Characterization:** The crystal structure and composition of the final sample are verified using techniques such as X-ray diffraction (XRD) and energy-dispersive X-ray spectroscopy (EDX).

3.2. Measurement of the Curie Temperature

Several experimental techniques can be employed to determine the Curie temperature of CrPt₃.

3.2.1. Magnetization Measurements

This is the most direct method for determining the Curie temperature. The magnetization of the sample is measured as a function of temperature in the presence of a small applied magnetic field.



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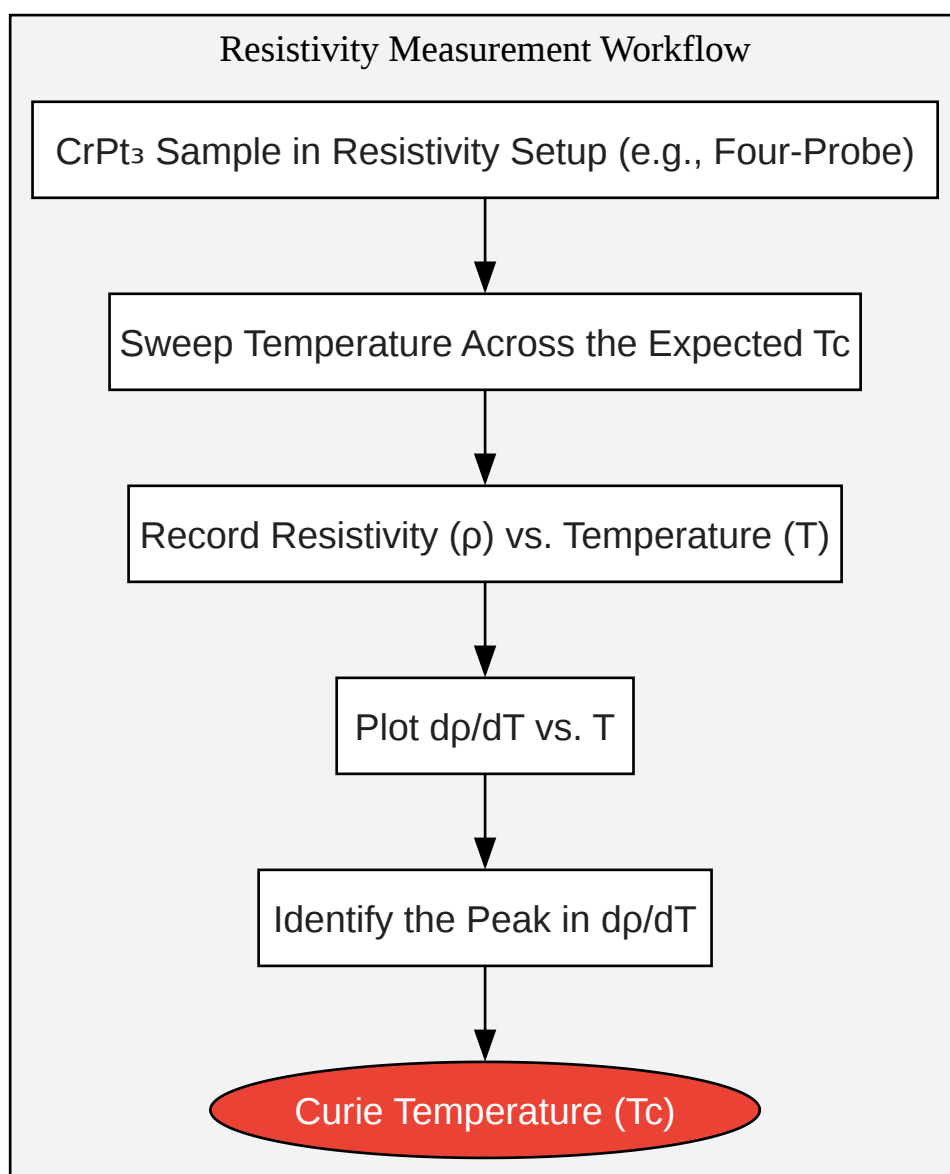
Fig. 2: Experimental workflow for determining T_c via magnetization measurements.

The Curie temperature is identified as the temperature at which a sharp decrease in magnetization occurs, corresponding to the transition from the ferromagnetic to the paramagnetic state. More precise determinations of T_c can be made using Arrott plots, where

M^2 is plotted against H/M (H is the applied magnetic field). In these plots, the isotherm that passes through the origin corresponds to the Curie temperature.

3.2.2. Electrical Resistivity Measurements

The electrical resistivity of a magnetic material is sensitive to the magnetic ordering. A change in the slope of the resistivity versus temperature curve can be observed at the Curie temperature. This is due to a change in the scattering of conduction electrons by the magnetic moments.



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Fig. 3: Experimental workflow for determining T_c via electrical resistivity measurements.

The Curie temperature is determined by finding the peak in the temperature derivative of the resistivity (dp/dT).

Theoretical Considerations

The magnetic properties of CrPt_3 can be understood within the framework of itinerant electron magnetism. The magnetic moments are primarily localized on the Cr atoms, and the ferromagnetic coupling is mediated by the itinerant Pt 5d electrons. Theoretical calculations, such as those based on density functional theory (DFT), have been employed to understand the electronic structure and magnetic properties of CrPt_3 . These calculations can provide insights into the exchange interactions and the origin of the ferromagnetic ordering in this material.

Conclusion

The Curie temperature of stoichiometric CrPt_3 is a key parameter that defines its ferromagnetic nature. Accurate determination of T_c requires careful sample preparation to ensure the correct stoichiometry and a high degree of atomic ordering in the $L1_2$ crystal structure. While there is some variation in the reported values, they are generally in the range of 470-588 K. The experimental protocols detailed in this guide provide a foundation for researchers and scientists working with this and related magnetic materials.

- To cite this document: BenchChem. [An In-depth Technical Guide to the Curie Temperature of Stoichiometric CrPt_3]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15483342#curie-temperature-of-stoichiometric-crpt3\]](https://www.benchchem.com/product/b15483342#curie-temperature-of-stoichiometric-crpt3)

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